

Overcoming GSK-923295 solubility issues

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Compound of Interest

Compound Name: GSK-923295

Cat. No.: B607873

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Technical Support Center: GSK-923295

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility issues with **GSK-923295**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **GSK-923295**?

A1: The recommended solvent for preparing a stock solution of **GSK-923295** is dimethyl sulfoxide (DMSO).^{[1][2]} It is highly soluble in DMSO, with concentrations of up to 100 mg/mL having been reported.^[1] For optimal results, it is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.^[1]

Q2: Is **GSK-923295** soluble in aqueous solutions?

A2: **GSK-923295** is practically insoluble in water.^[1] Direct dissolution in aqueous buffers will likely result in precipitation or an inability to achieve the desired concentration. To prepare a working solution in an aqueous medium, a stock solution in DMSO should first be prepared and then diluted into the aqueous buffer.

Q3: What is the stability of **GSK-923295** in solution?

A3: Stock solutions of **GSK-923295** in DMSO can be stored for up to one year at -80°C and for one month at -20°C.^[1] It is advisable to aliquot the stock solution into smaller volumes to avoid

repeated freeze-thaw cycles, which can degrade the compound.

Q4: Can I use other organic solvents to dissolve **GSK-923295**?

A4: While DMSO is the most commonly reported and recommended solvent, **GSK-923295** is also soluble in ethanol.^[1] However, its solubility in ethanol may be different from that in DMSO, and it is recommended to perform small-scale solubility tests to determine the optimal concentration for your specific experimental needs.

Troubleshooting Guide

Q5: My **GSK-923295** precipitated out of solution when I diluted my DMSO stock in an aqueous buffer. What should I do?

A5: This is a common issue when working with hydrophobic compounds like **GSK-923295**. Here are a few troubleshooting steps:

- Decrease the final concentration: The final concentration of **GSK-923295** in your aqueous buffer may be too high. Try diluting your DMSO stock further to achieve a lower final concentration.
- Increase the percentage of DMSO: While it is generally desirable to keep the final DMSO concentration low to avoid solvent effects on cells, a slightly higher percentage (e.g., 0.5% to 1%) might be necessary to maintain solubility. Always include a vehicle control with the same final DMSO concentration in your experiments.
- Use a co-solvent or surfactant: For in vivo studies, formulations often include co-solvents like PEG300 and surfactants like Tween-80 to improve solubility.^[1] While not standard for in vitro assays, in specific circumstances, a low concentration of a biocompatible surfactant could be tested.
- Vortex during dilution: When diluting the DMSO stock, add it dropwise to the aqueous buffer while vortexing to ensure rapid and uniform mixing. This can help prevent localized high concentrations that can lead to precipitation.

Q6: I am observing low potency or inconsistent results in my cell-based assays. Could this be related to solubility?

A6: Yes, poor solubility can lead to inaccurate concentrations and, consequently, inconsistent experimental results. If you suspect solubility issues are affecting your assay:

- Visually inspect your working solution: Before adding the compound to your cells, carefully inspect the working solution for any signs of precipitation (e.g., cloudiness, visible particles).
- Prepare fresh dilutions: Do not use working solutions that have been stored for extended periods, as the compound may precipitate over time. Prepare fresh dilutions from your DMSO stock for each experiment.
- Sonication: Briefly sonicating the stock solution vial before making dilutions can help to redissolve any micro-precipitates that may have formed during storage.

Quantitative Solubility Data

Solvent	Reported Solubility	Molar Concentration (approx.)
DMSO	100 mg/mL[1]	168.88 mM[1]
	≥29.6 mg/mL[2]	≥50 mM
	60 mg/mL (with sonication)	101.33 mM
Ethanol	100 mg/mL[1]	168.88 mM
Water	Insoluble[1]	-

Experimental Protocols

Protocol 1: Preparation of a 10 mM **GSK-923295** Stock Solution in DMSO

Materials:

- **GSK-923295** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Vortex mixer
- Sonicator (optional)

Procedure:

- Allow the **GSK-923295** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh out the desired amount of **GSK-923295** powder. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 592.13 g/mol), you would need 5.92 mg.
- Add the appropriate volume of anhydrous DMSO to the **GSK-923295** powder.
- Vortex the solution vigorously until the powder is completely dissolved. If necessary, briefly sonicate the vial in a water bath to aid dissolution.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

Materials:

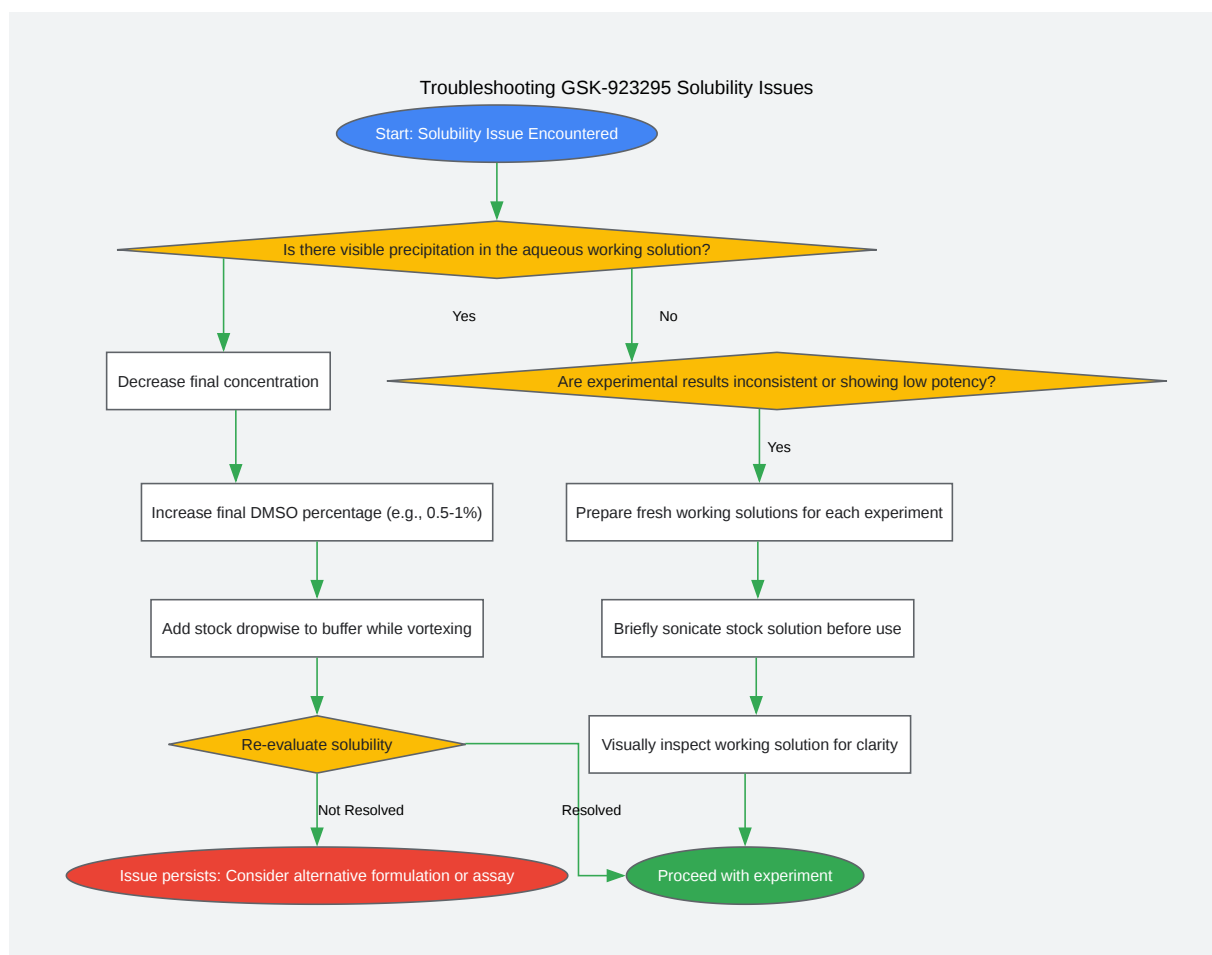
- 10 mM **GSK-923295** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile tubes
- Vortex mixer

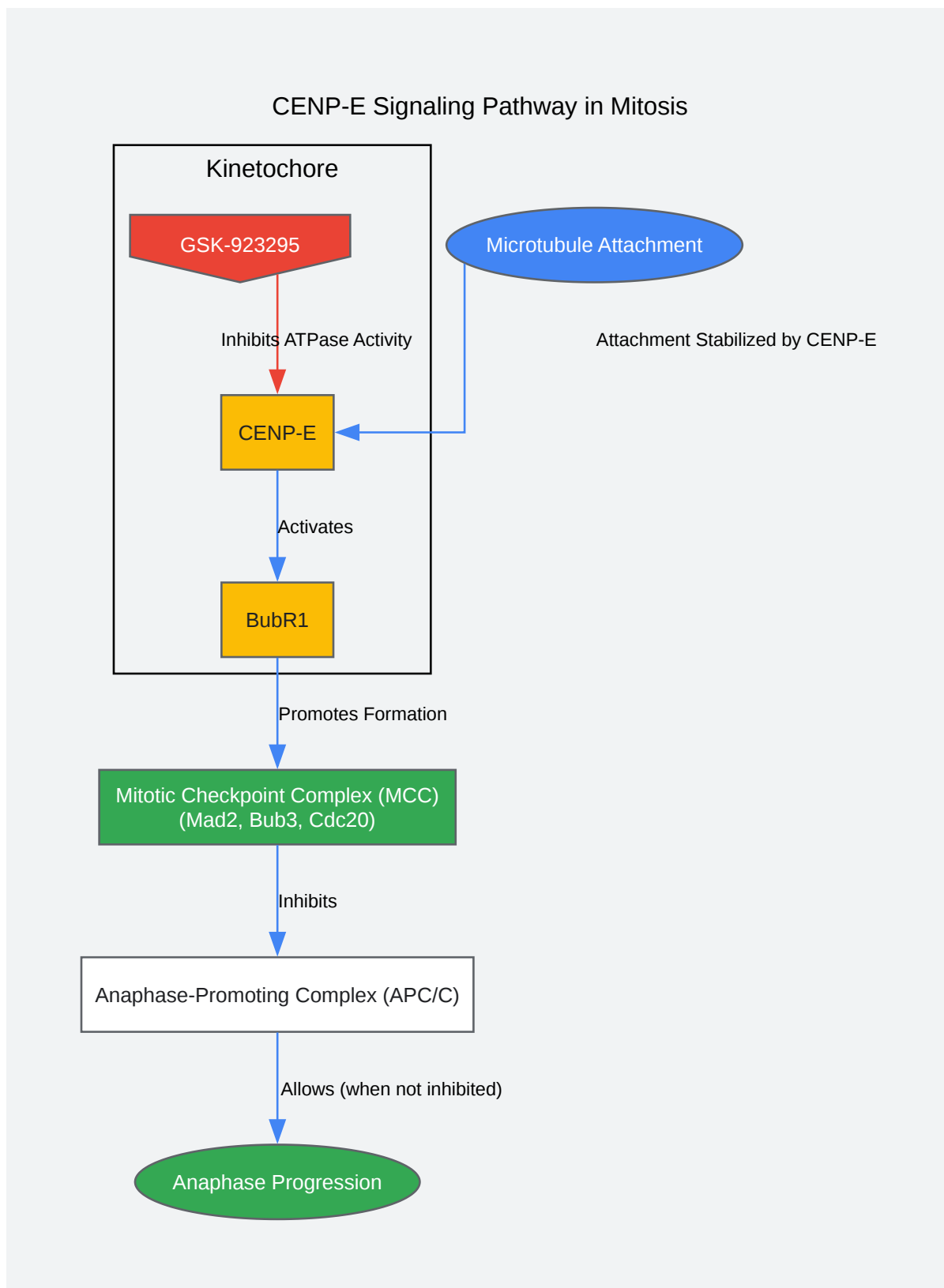
Procedure:

- Thaw an aliquot of the 10 mM **GSK-923295** stock solution at room temperature.

- Determine the final concentration of **GSK-923295** required for your experiment.
- Calculate the volume of the stock solution needed to achieve the desired final concentration. For example, to prepare 1 mL of a 10 μ M working solution, you would need 1 μ L of the 10 mM stock solution.
- In a sterile tube, add the required volume of pre-warmed cell culture medium.
- While gently vortexing the cell culture medium, add the calculated volume of the **GSK-923295** stock solution dropwise.
- Continue to vortex for a few seconds to ensure thorough mixing.
- Use the freshly prepared working solution immediately for your experiment.

Visualizations





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References

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